

An In-depth Technical Guide to the Biochemical Properties and Structure of Histidinol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the biochemical properties, structure, and relevant experimental methodologies for **histidinol**. The information is intended to support research, discovery, and development activities involving this important amino alcohol.

Core Biochemical and Physical Properties

Histidinol, a derivative of the amino acid histidine, plays a crucial role as an intermediate in the biosynthesis of histidine in various organisms and acts as a reversible inhibitor of protein synthesis.[1] Its biochemical and physical properties are summarized below.

Property	Value
Chemical Formula	C ₆ H ₁₁ N ₃ O[2][3]
Molecular Weight	141.17 g/mol [2][3]
IUPAC Name	(2S)-2-amino-3-(1H-imidazol-5-yl)propan-1-ol (for L-histidinol)[3]
Solubility	Water: 50 mg/mL; DMSO: 5 mg/mL[1]
Appearance	White to off-white powder



Structural Information

The structure of **histidinol** is characterized by a propanol backbone with an amino group at the second carbon and an imidazole group at the third carbon. The L-isomer, (S)-**histidinol**, is the biologically active form.

Identifier	Value
SMILES	C1=C(NC=N1)CINVALID-LINKN (for L-histidinol)[3]
InChI Key	ZQISRDCJNBUVMM-YFKPBYRVSA-N (for L-histidinol)[3]

Acid-Base Properties

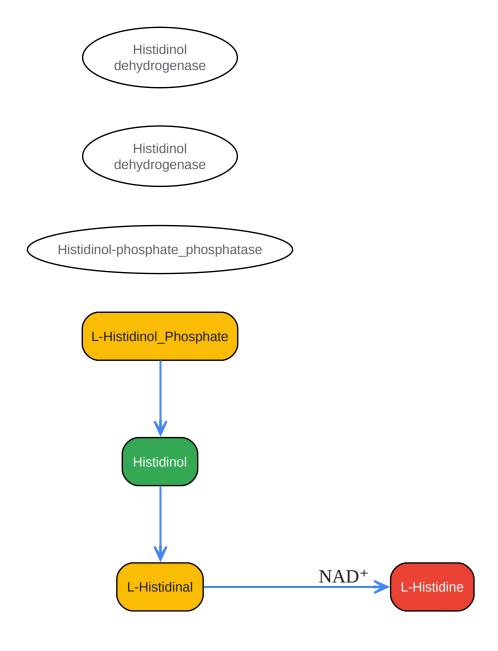
Experimentally determined pKa values for **histidinol** are not readily available in the reviewed literature. However, the pKa of the imidazole side chain of its parent amino acid, L-histidine, is approximately 6.0.[4] This value is highly sensitive to the local chemical environment.[5] Given the structural similarity, the imidazole side chain of **histidinol** is expected to have a pKa in a similar range. The other ionizable groups in **histidinol** are the primary amino group and the hydroxyl group.

Ionizable Group (in L-Histidine)	Approximate pKa Value
α-Carboxyl	~1.8 - 2.2
Imidazole Side Chain	~6.0[4]
α-Amino	~9.2 - 9.3

Biological Role and Signaling Pathways

Histidinol is a key intermediate in the biosynthetic pathway of L-histidine in bacteria, fungi, and plants.[4] It is produced from L-histidinol phosphate by the enzyme **histidinol**-phosphate phosphatase. Subsequently, **histidinol** is oxidized to L-histidinal and then to L-histidine by the enzyme **histidinol** dehydrogenase.[4]





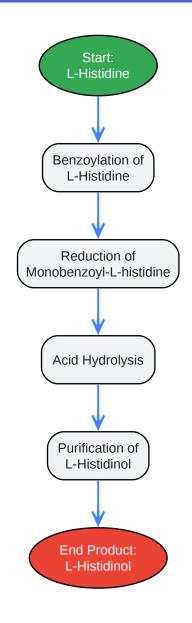
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Fig. 1: Role of **Histidinol** in the Histidine Biosynthesis Pathway.

Experimental Protocols Synthesis of L-Histidinol

An improved method for the synthesis of L-**histidinol** involves the reduction of monobenzoyl-L-histidine. While a detailed, step-by-step protocol is not fully available in the provided search results, the general workflow is as follows:





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Fig. 2: General Workflow for the Synthesis of L-Histidinol.

Purification of L-Histidinol

A specific protocol for the purification of **histidinol** is not detailed in the provided search results. However, standard chromatographic techniques such as column chromatography are generally applicable for the purification of small organic molecules like **histidinol**.[6][7] The choice of stationary and mobile phases would depend on the specific impurities present after synthesis.

Quantification of Histidinol by HPLC



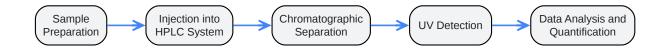
A high-performance liquid chromatography (HPLC) method has been reported for the determination of **histidinol** in biological samples.

Column: Mightysil RP-18 GP

Detection: UV

Limit of Detection (LOD): 2.0 μM (S/N ratio, 3:1)

The full chromatographic conditions, including mobile phase composition, flow rate, and injection volume, were not available in the provided search results. A general workflow for HPLC analysis is presented below.



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Fig. 3: General Workflow for the Quantification of Histidinol by HPLC.

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